

Application Note: High-Efficiency Cleavage of Fmoc-Lys(Boc) from HMPP Resins

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Compound of Interest

Compound Name: *Fmoc-L-Lys(Boc)-O-CH₂-Ph-OCH₂-CH₂-COOH*

CAS No.: 1356004-85-7

Cat. No.: B6289881

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Executive Summary

This protocol details the cleavage of Fmoc-Lys(Boc) anchored to a solid support via an HMPP (3-(4-hydroxymethylphenoxy)propionic acid) linker. Unlike hyper-acid-labile linkers (e.g., 2-Chlorotrityl) that allow for the retention of side-chain protecting groups, the HMPP linker requires high concentrations of Trifluoroacetic Acid (TFA >90%) for efficient cleavage. Consequently, this process results in the simultaneous cleavage of the peptide from the resin and the removal of the acid-labile Boc (tert-butyloxycarbonyl) side-chain protecting group. The N-terminal Fmoc group remains intact, yielding Fmoc-Lys-OH.^[1]

Chemical Basis & Mechanistic Insight

The HMPP Linker System

The HMPP linker is a standard acid-labile handle often coupled to PEG-based resins (e.g., ChemMatrix) or Polystyrene (e.g., Wang-like variants). It forms a p-alkoxybenzyl ester bond with the C-terminal carboxyl group of the amino acid.

- **Stability:** Stable to basic conditions (20% Piperidine) used for Fmoc removal.
- **Lability:** Requires strong acid (95% TFA) to protonate the ether oxygen and facilitate the SN1 cleavage mechanism, generating a resonance-stabilized benzylic carbocation on the resin and releasing the free carboxylic acid peptide.

The Fate of Protecting Groups

- **Fmoc (N-terminus):** The fluorenylmethoxycarbonyl group is stable to TFA. It acts as a lipophilic handle that aids in the purification and UV detection of the final product.
- **Boc (Lysine Side-chain):** The tert-butyl carbamate is highly acid-labile. Upon exposure to 95% TFA, it fragments into CO₂ and a tert-butyl cation ().

The Role of Scavengers

The cleavage reaction generates reactive electrophiles (

). Without scavengers, these cations can re-alkylate the peptide (though Lysine is less susceptible than Trp/Met/Cys).

- **Triisopropylsilane (TIS):** Acts as a hydride donor to irreversibly quench carbocations.
- **Water:** Hydrolyzes to tert-butanol.

DOT Diagram: Reaction Workflow & Mechanism



Figure 1: Mechanistic pathway of Fmoc-Lys(Boc) cleavage from HMPP linker using TFA.

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Materials & Reagents

Reagent	Grade	Purpose
Trifluoroacetic Acid (TFA)	HPLC Grade (>99%)	Cleavage agent; solvent. [2]
Triisopropylsilane (TIS)	Synthesis Grade	Cation scavenger (hydride donor).
Water (H ₂ O)	Milli-Q / DI	Cation scavenger (hydrolysis).
Dichloromethane (DCM)	ACS Grade	Resin washing/swelling.
Diethyl Ether (or MTBE)	ACS Grade	Peptide precipitation. Must be ice-cold (-20°C).
Methanol (MeOH)	ACS Grade	Resin washing.

Detailed Experimental Protocol

Preparation of the Resin[\[3\]](#)[\[4\]](#)

- Wash: Place the peptidyl-resin (e.g., 100 mg) in a fritted synthesis column or syringe. Wash with DCM (mL) to remove any residual DMF, which can inhibit TFA cleavage.
- Dry: Shrink the resin with MeOH (mL) and dry under vacuum or nitrogen flow for 15 minutes. Note: Dry resin ensures the TFA concentration is not diluted.

Preparation of Cleavage Cocktail

Prepare the "Standard Clean" cocktail (Reagent K-light) immediately before use. For 100 mg of resin, 2-3 mL of cocktail is sufficient.

Cocktail Composition (v/v):

- TFA: 95%[\[2\]](#)[\[3\]](#)
- TIS: 2.5%[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- H₂O: 2.5%[\[1\]](#)[\[2\]](#)[\[5\]](#)

Calculation for 10 mL: Mix 9.5 mL TFA, 0.25 mL TIS, and 0.25 mL Water.

Cleavage Reaction[\[6\]](#)

- Addition: Add the cleavage cocktail to the dry resin.[\[2\]](#)
- Incubation: Seal the vessel and agitate gently (rocking or rotating) at Room Temperature (20-25°C).
- Duration:
 - Standard HMPP/Wang: 2.0 to 3.0 hours.
 - Note: HMPP ester bonds are slower to cleave than 2-CTC. Insufficient time will result in low yield.
- Collection: Filter the reaction mixture into a clean 50 mL polypropylene centrifuge tube or round-bottom flask.
- Rinse: Wash the resin with a small volume (1 mL) of fresh TFA and combine with the filtrate.

Precipitation & Isolation

- Concentration (Optional): If the volume is large (>5 mL), use a nitrogen stream to evaporate the TFA down to an oily residue (~1-2 mL). Do not use heat.
- Precipitation: Add 10-fold volume of ice-cold Diethyl Ether (or MTBE) to the TFA filtrate.
 - Observation: A white precipitate (Fmoc-Lys-OH) should form immediately.
- Centrifugation: Centrifuge at 3000-5000 rpm for 5-10 minutes at 4°C.
- Wash: Decant the supernatant. Resuspend the pellet in fresh cold ether, vortex briefly, and centrifuge again. Repeat this wash step 2 times to remove residual TFA and scavengers.
- Drying: Decant the final ether wash. Dry the pellet under a stream of nitrogen or in a vacuum desiccator.

Expected Results & Troubleshooting

Analytical Characterization

Dissolve the dried pellet in 50% Acetonitrile/Water (0.1% TFA) for HPLC/MS analysis.

- Mass Spectrometry:
 - Target Mass: 368.4 g/mol (Fmoc-Lys-OH).
 - Note: If you observe +100 mass units, the Boc group was not removed (unlikely in 95% TFA). If you observe +56 units, a t-butyl adduct may have formed (insufficient scavenging).
- HPLC: Single major peak. Fmoc-Lys-OH is relatively hydrophobic due to the Fmoc group.

Troubleshooting Table

Observation	Probable Cause	Corrective Action
Low Yield	Incomplete linker cleavage.	Extend cleavage time to 4 hours. Ensure resin was dry before TFA addition. [2]
Product is an Oil	Peptide is too short/hydrophobic.	Evaporate ether/TFA completely. Dissolve in water/MeCN and lyophilize (freeze-dry) to obtain a powder.
t-Butyl Adducts (+56 Da)	Insufficient scavenging.	Increase TIS to 5% or add EDT (2.5%) if the peptide contains Met/Cys (though not applicable for Lys-only).
Insoluble Pellet	Aggregation.	Dissolve in a small amount of Acetic Acid or DMF before diluting with water for lyophilization.

References

- Albericio, F. (2000). Solid-Phase Synthesis: A Practical Guide. CRC Press. (Standard text confirming HMPP/Wang cleavage conditions).

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Sources

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